

# Technical Whitepaper & Advanced Safety Data Guide: (2R)-alpha-methyl-2-pyridineethanol

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## Compound of Interest

Compound Name: (2r)-1-(Pyridin-2-yl)propan-2-ol

Cat. No.: B13587132

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Target Audience: Researchers, Application Scientists, and Drug Development Professionals

Compound: (2R)-alpha-methyl-2-pyridineethanol (CAS: 27911-63-3)

## Executive Summary & Chemical Identity

In modern pharmaceutical development and asymmetric synthesis, chiral pyridine derivatives are indispensable building blocks. (2R)-alpha-methyl-2-pyridineethanol—also known as (R)-1-(Pyridin-2-yl)ethanol or (R)-2-(1-Hydroxyethyl)pyridine—is a highly valuable chiral synthon used in the synthesis of active pharmaceutical ingredients (APIs) and advanced agrochemicals<sup>[1]</sup>.

Unlike a standard 16-section Safety Data Sheet (SDS) that merely lists hazards, this whitepaper synthesizes physicochemical data with mechanistic toxicology to provide a comprehensive, field-proven guide for handling this compound safely and effectively.

## Physicochemical Profiling & Mechanistic Reactivity

Understanding the physical properties of (2R)-alpha-methyl-2-pyridineethanol is critical for predicting its behavior in a laboratory setting. The molecule features a pyridine ring (a weak base) and a secondary alcohol (a hydrogen-bond donor and acceptor), which together dictate its phase transitions and solubility profiles<sup>[1]</sup>.

## Quantitative Data & Causality Summary

Property	Value	Mechanistic Causality & Handling Significance
CAS Number	27911-63-3	Unique identifier for the (R)-enantiomer[1].
Molecular Weight	123.15 g/mol	Low molecular weight facilitates rapid dermal and mucosal absorption upon contact[1].
Melting Point	35.0 °C – 39.0 °C	The compound rests on the boundary of solid and liquid at ambient temperatures. Fluctuations in lab temperature can cause phase changes, altering spill dynamics from a powder to a spreading liquid.
Boiling Point	98 °C at 12 mmHg	Moderate volatility under reduced pressure. Heating the compound significantly increases the risk of inhalation exposure.
Specific Rotation	+24° to +31° (C=1, toluene)	Confirms enantiomeric purity (ee ≥ 95%), critical for downstream asymmetric synthesis[2].
LogP (XLogP3)	-0.2	Its amphiphilic nature allows it to partition efficiently into both aqueous environments (blood/cytosol) and lipid bilayers (cell membranes)[1].

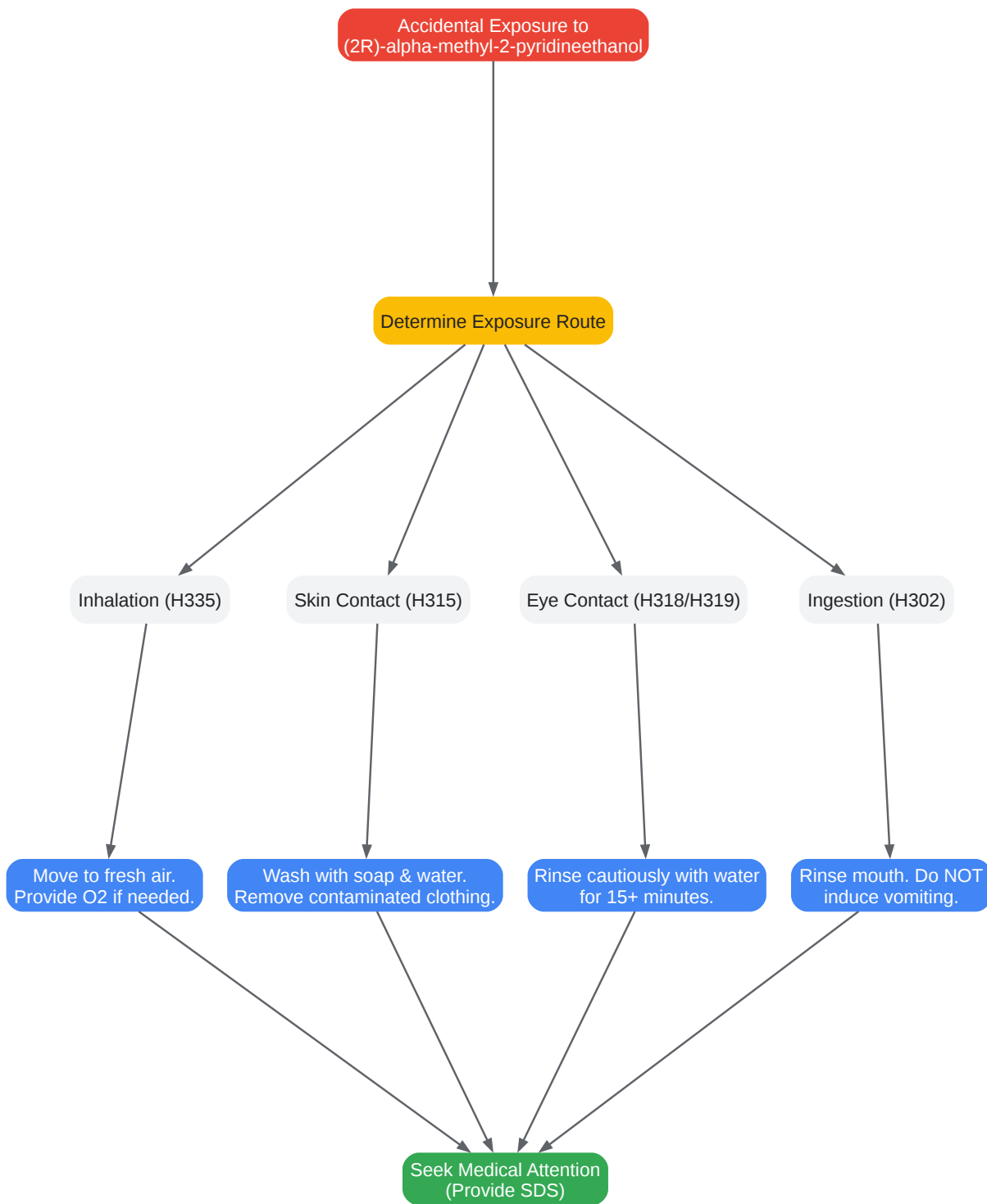
## Mechanistic Toxicology & Hazard Assessment

Standard SDS documents list the Globally Harmonized System (GHS) hazard statements, but they rarely explain the why. As an application scientist, understanding the toxicological mechanism is the first line of defense.

- H302: Harmful if swallowed[1].
  - Mechanism: The compound's LogP of ~0.2 allows for rapid, passive diffusion across the gastrointestinal epithelium. Once in systemic circulation, the pyridine moiety can undergo hepatic N-oxidation, potentially generating reactive intermediates that induce oxidative stress.
- H315: Causes skin irritation[1].
  - Mechanism: The basicity of the pyridine nitrogen (conjugate acid pKa ~5.2) combined with the lipophilic backbone disrupts the lipid matrix of the stratum corneum. This leads to localized defatting, barrier degradation, and subsequent erythema (inflammation).
- H318 / H319: Causes serious eye damage / eye irritation[1].
  - Mechanism: The aqueous environment of the cornea readily dissolves the compound, creating a localized alkaline microenvironment. This rapid pH shift can cause saponification of cell membrane lipids and denaturation of structural proteins in the eye, leading to severe, potentially irreversible damage[1].
- H335: May cause respiratory irritation[1].
  - Mechanism: Inhalation of vapors (especially if the compound is heated above its melting point) introduces the basic pyridine vapor directly to the moist mucosal lining of the respiratory tract, causing immediate cellular irritation and coughing.

## Exposure Mitigation & First Aid Workflow

To ensure rapid decision-making during an accidental exposure, the following logic-driven workflow maps out the immediate first aid responses based on the route of exposure.



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Workflow for exposure mitigation and first aid response to (2R)-alpha-methyl-2-pyridineethanol.

# Self-Validating Protocol: Safe Handling & Spill Response

Trustworthiness in laboratory operations relies on protocols that inherently verify their own success. The following Standard Operating Procedure (SOP) for spill response is designed as a self-validating system.

## Phase 1: Preparation & Containment

- Assess the State: Because the melting point is  $\sim 35\text{-}39^\circ\text{C}$ , determine if the spill is solid (powder/lump) or liquid.
- Don PPE: Equip nitrile gloves (minimum 0.11 mm thickness for splash protection), tightly fitting safety goggles, and a chemically resistant lab coat.
- Containment:
  - If Liquid: Surround the spill with an inert, non-combustible absorbent material (e.g., dry sand or vermiculite). Do not use combustible materials like sawdust.
  - If Solid: Gently sweep up the material using a spark-proof tool to avoid dust generation.

## Phase 2: Decontamination & Neutralization

- Collection: Transfer the absorbed liquid or swept solid into a chemically compatible, sealable hazardous waste container.
- Surface Decontamination: Wash the spill area with a mild, slightly acidic cleaning solution (e.g., dilute citric acid cleaner) to neutralize the basic pyridine residues, followed by a thorough wash with deionized water.

## Phase 3: The Self-Validation Step

- pH Verification: To ensure the area is entirely decontaminated and safe for regular use, swab the cleaned surface with a damp piece of universal pH indicator paper.
  - Validation Check: If the paper indicates an alkaline pH ( $>7$ ), residual compound remains. Repeat Step 5. If the paper indicates a neutral pH ( $\sim 7$ ), the decontamination is

scientifically validated and complete.

- Disposal: Label the sealed container clearly with "Hazardous Waste: Contains Pyridine Derivative (CAS 27911-63-3)" and dispose of it according to institutional and federal environmental regulations[2].

## References

To ensure the highest level of authoritative grounding, the data and mechanistic insights provided in this whitepaper are sourced from verified chemical databases and supplier safety documentation.

- PubChem Compound Summary for CID 642847: National Center for Biotechnology Information. "(1R)-1-(pyridin-2-yl)ethan-1-ol".[\[Link\]](#)

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## Sources

- 1. (1R)-1-(pyridin-2-yl)ethan-1-ol | C<sub>7</sub>H<sub>9</sub>NO | CID 642847 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. [jk-sci.com](https://www.jk-sci.com) [\[jk-sci.com\]](https://www.jk-sci.com)
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